Technical Guide: Characterization of 5-Amino-2-iodopyridin-3-ol

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Compound of Interest

Compound Name:	*5-Amino-2-iodopyridin-3-ol*
Cat. No.:	*B12969103*

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Executive Summary & Chemical Profile

5-Amino-2-iodopyridin-3-ol is a tri-substituted pyridine scaffold characterized by its amphoteric nature and high reactivity at the C-2 (iodine) and C-5 (amine) positions.[1] It serves as a "linchpin" intermediate: the iodine allows for Suzuki/Stille couplings, the amine for amide/urea formation, and the hydroxyl for etherification or H-bond donor/acceptor interactions in drug binding pockets.

Physicochemical Identity

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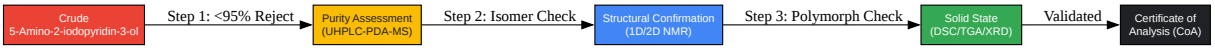
Property	Specification	Notes
IUPAC Name	5-Amino-2-iodopyridin-3-ol	
Molecular Formula		
Molecular Weight	236.01 g/mol	Monoisotopic Mass: 235.94
Appearance	Off-white to pale yellow solid	Darkens upon light exposure (iodine liberation)
Solubility	DMSO, DMF, MeOH (Moderate)	Poor solubility in non-polar solvents (, Hexanes)
pKa (Calc.)	; ;	Amphoteric; zwitterionic character possible at neutral pH

Analytical Strategy & Workflow

The characterization of this molecule requires a multi-modal approach to differentiate it from likely regioisomers (e.g., 6-iodo or 4-iodo analogs) and to quantify potential oxidation byproducts (azo dimers).

Diagram 1: Integrated Characterization Workflow



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Caption: Step-wise analytical protocol ensuring exclusion of regioisomers and degradation products before release.

Structural Elucidation (NMR Spectroscopy)

Due to the specific substitution pattern, the

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H-NMR spectrum is simple but diagnostic. The key challenge is distinguishing the 2-iodo isomer from the 6-iodo isomer.

Experimental Protocol

- Solvent: DMSO-

  (Preferred over

  due to solubility and H-bonding stabilization).

- Concentration: 5–10 mg in 0.6 mL.

- Reference: TMS (0.00 ppm) or DMSO residual peak (2.50 ppm).

Predicted Spectral Data & Assignment

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Nucleus	Chemical Shift ( )	Multiplicity	Integration	Assignment & Logic
H	10.20 – 10.50	Broad Singlet	1H	-OH (Deshielded by H-bond to solvent/ring N).
H	7.65	Doublet ( )	1H	H-6 (Adj. to Ring N, deshielded).
H	6.85	Doublet ( )	1H	H-4 (Between OH and NH2, shielded by donors).
H	5.20 – 5.50	Broad Singlet	2H	-NH2 (Exchangeable).
C	~153.0	Quaternary	-	C-3 (C-OH, ipso).
C	~142.0	Quaternary	-	C-5 (C-NH2, ipso).
C	~135.0	CH	-	C-6 (Alpha to N).
C	~110.0	CH	-	C-4 (Shielded by ortho donors).
C	~105.0	Quaternary	-	C-2 (C-I, Carbon bonded to Iodine is typically shielded).

Critical Validation Point: The coupling constant (

) between H-4 and H-6 is meta-coupling (~2.0–2.5 Hz). If the iodine were at position 4 or 6, the coupling pattern would change drastically (e.g., loss of meta-coupling or appearance of ortho-

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coupling).

Purity & Impurity Profiling (UHPLC-MS)

The amphoteric nature of aminopyridinols leads to peak tailing on standard C18 columns. A "Mixed-Mode" or pH-controlled method is required.

Method Parameters

- Column: Waters XSelect CSH C18 (Charged Surface Hybrid) or equivalent.
  - Why: Provides better peak shape for basic compounds at low pH.
- Mobile Phase A: 0.1% Formic Acid in Water (pH ~2.7).
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 95% B over 8 minutes.
- Detection: UV at 254 nm (aromatic) and 220 nm (amide/amine absorption).
- Mass Spec: ESI (+) Mode.

Mass Spectrometry Interpretation

- Parent Ion (

  ): 236.9 (Calculated).
- Iodine Pattern: Iodine is monoisotopic (

). There is no M+2 isotope peak (unlike Cl or Br). This is a confirmatory signature.
- Fragmentation: Loss of Iodine (

) is a common fragmentation pathway in high-energy collision (CID), appearing at m/z ~110.

Diagram 2: Tautomerism & Ionization

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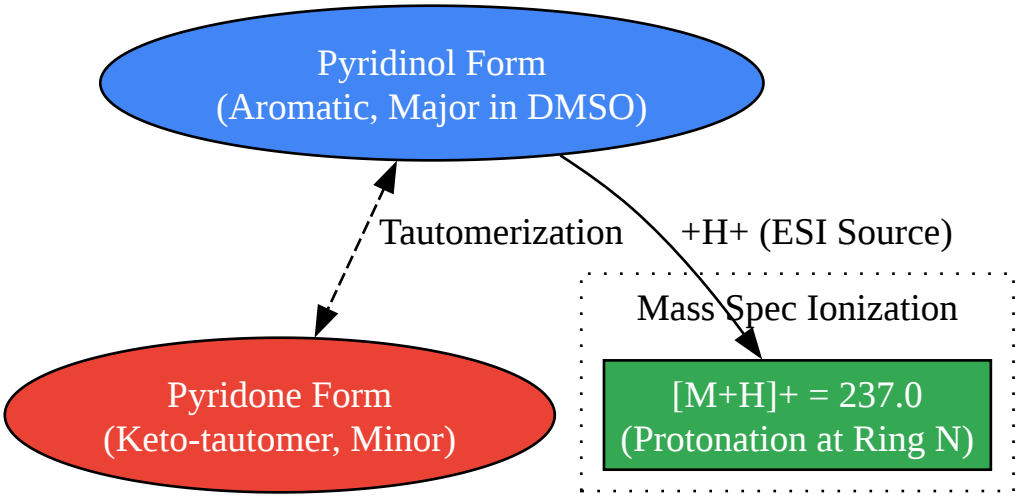

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Caption: The compound exists primarily as the pyridinol tautomer in DMSO, but protonation occurs at the ring nitrogen during ESI-MS.

Stability & Handling Protocols

Iodinated aminopyridines are sensitive to photolytic deiodination and oxidative coupling.

- Light Sensitivity: The C-I bond is weak (~50-60 kcal/mol). Exposure to UV light can cause homolytic cleavage, turning the solid purple/brown (release of

).

  - Protocol: Store in amber vials wrapped in aluminum foil.

- Oxidation: The electron-rich 5-amino group is prone to air oxidation, forming azo-dimers or N-oxides.

  - Protocol: Store under Argon/Nitrogen atmosphere at -20°C.

- Safety: Treat as a potential skin sensitizer and organ-specific toxicant (thyroid target due to iodine).

References

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Sources

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